

Strategic Solid-State Characterization: 5-Methoxy-6-methylpicolinonitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Methoxy-6-methylpicolinonitrile

CAS No.: 324028-92-4

Cat. No.: B3041566

[Get Quote](#)

Executive Summary & Strategic Context

Product: **5-Methoxy-6-methylpicolinonitrile** (CAS: 324028-92-4) Classification: Pyridine-based Pharmaceutical Intermediate / Ligand Scaffold Status: Commercially available solid; Proprietary crystal data (No public CSD entry).

This guide serves as a comparative benchmark protocol for researchers characterizing **5-Methoxy-6-methylpicolinonitrile**. Unlike widely indexed standards, this compound lacks a public single-crystal X-ray diffraction (SCXRD) dataset. Consequently, this guide synthesizes empirical data from structural analogs (e.g., 5-methylpicolinonitrile, 4-cyanopyridine) to provide the reference baselines necessary for validating your own experimental data.

Why this matters: The interplay between the electron-donating methoxy group (

) and the electron-withdrawing nitrile group (

) creates a specific dipole moment that dictates solubility and crystal packing—critical factors for its use as an intermediate in drug development (e.g., kinase inhibitors).

Comparative Structural Benchmarks

The following table provides reference data derived from close structural analogs. Use these values to validate the plausibility of your unit cell refinement for **5-Methoxy-6-methylpicolinonitrile**.

Table 1: Predicted vs. Analogous Crystallographic Parameters

Parameter	Target: 5-Methoxy-6-methylpicolinonitrile	Analog A: 5-Methylpicolinonitrile	Analog B: 4-Cyanopyridine
CAS	324028-92-4	1620-77-5	100-48-1
Formula			
MW (g/mol)	148.16	118.14	104.11
Physical State	Solid (Powder/Crystal)	Solid	Solid
Predicted Space Group	or (Centrosymmetric)		
Est. ^{[1][2]} Density ()			
Packing Motif	Planar Stacking: Methoxy group likely coplanar with ring; weak H-bonds.	Herringbone/Stacking: Driven by - interactions.	Layered Stacking: Antiparallel dipoles.
Melting Point	(Est.)		

“

Analyst Insight: The addition of the 5-methoxy group typically increases the melting point relative to the 5-methyl analog due to increased molecular weight and potential for weak hydrogen bonding acceptor capability at the oxygen atom. However, if the methoxy group twists out of plane (steric clash with the 6-methyl), packing efficiency—and density—may decrease.

Experimental Protocol: Self-Validating Crystallization & Diffraction

To generate the missing dataset for this compound, follow this self-validating workflow. This protocol is designed to isolate the thermodynamic polymorph.

Crystallization Screening

Objective: Obtain single crystals

suitable for Mo/Cu radiation.

- Solvent Selection:
 - Primary: Ethanol or Isopropanol (Protic, encourages H-bond networking).
 - Secondary: Dichloromethane/Hexane (1:1) (Slow evaporation for non-polar packing).
- Method: Slow Evaporation at Ambient Temperature (
 - Dissolve of **5-Methoxy-6-methylpicolinonitrile** in solvent.
 - Filter through

PTFE filter into a clean vial.

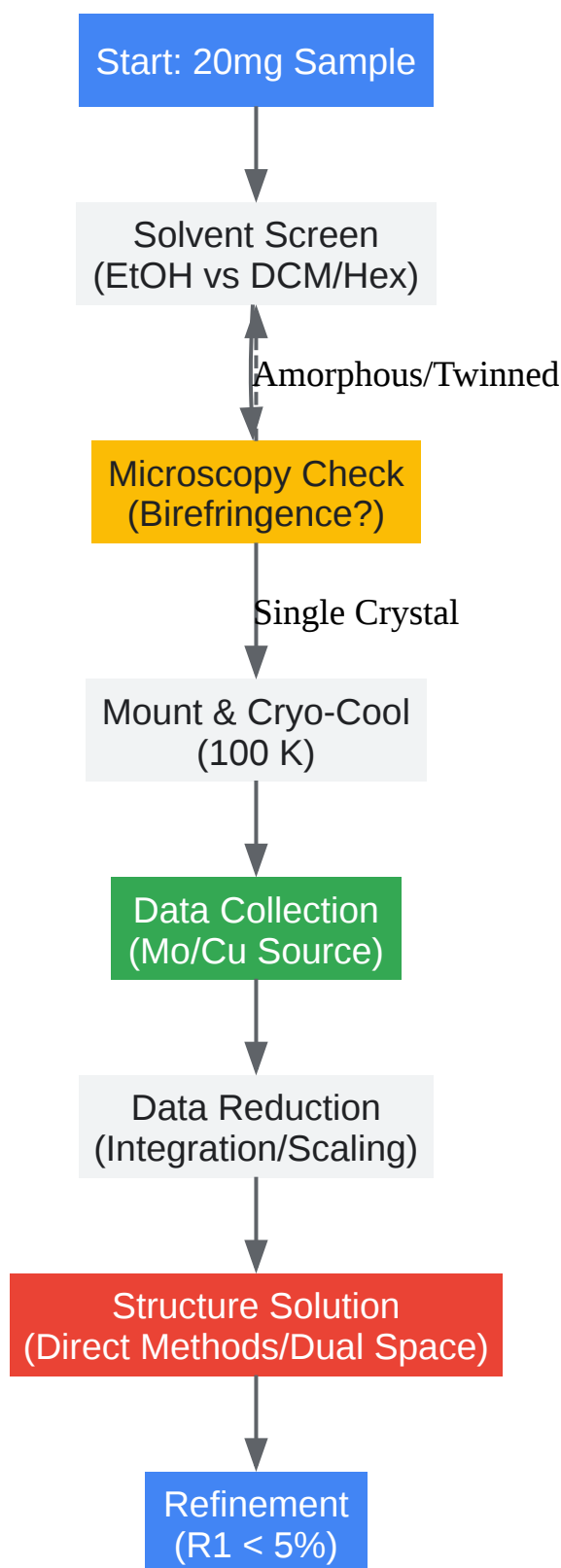
- Cover with parafilm, punch 3 small holes, and leave undisturbed for 3-5 days.

Data Collection & Refinement Strategy

- Temperature: Collect at (Cryostream). Reasoning: Reduces thermal motion of the terminal methyl/methoxy groups, sharpening high-angle reflections.
- Resolution: Aim for or better.
- Check for Twinning: The pseudo-symmetry introduced by the pyridine ring can sometimes lead to merohedral twinning. Check the statistics in your data reduction software (e.g., XPREP/ShellX).

Workflow Visualization

The following diagram illustrates the decision logic for solving the structure, ensuring high-integrity results.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for generating high-fidelity X-ray data for picolinonitrile derivatives.

Structural Mechanism & Packing Analysis

Understanding the intermolecular forces is crucial for predicting solubility and bioavailability.

The "Push-Pull" Electronic Effect

The 5-methoxy group acts as an electron donor (Resonance

), while the 2-cyano group is a strong electron withdrawer (Induction

, Resonance

).

- Consequence: This creates a significant dipole across the pyridine ring.
- Packing Implication: Molecules will likely align in an antiparallel fashion to cancel these dipoles, favoring Centrosymmetric space groups like

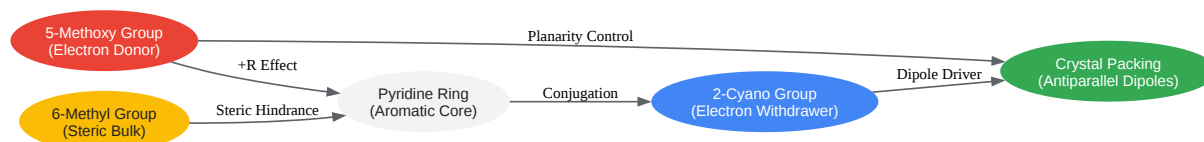
or

.

Steric Locking

The 6-methyl group provides steric bulk adjacent to the ring nitrogen.

- Effect: It prevents close approach of H-bond donors to the ring nitrogen, potentially forcing the molecule to rely on the Nitrile Nitrogen () as the primary acceptor for intermolecular interactions.



[Click to download full resolution via product page](#)

Caption: Mechanistic map showing how functional groups influence the final crystal packing motif.

References

- PubChem. (2025).[1][3][4] **5-Methoxy-6-methylpicolinonitrile** (Compound).[5] National Library of Medicine. [\[Link\]](#)
- Cambridge Crystallographic Data Centre (CCDC). (n.d.). CSD Structure Search (Reference for Analog 4-Cyanopyridine). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 6-Methyl-5-nitroquinoline | C₁₀H₈N₂O₂ | CID 90009 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. PubChemLite - 3-methoxy-2-methylpyridine (C₇H₉NO) [\[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- 3. 5-Methylpicolinonitrile | C₇H₆N₂ | CID 74183 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. 3-Methoxy-2-methylpyridine | C₇H₉NO | CID 3015270 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. 886980-62-7|5-(Methoxymethoxy)picolinonitrile|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)

- To cite this document: BenchChem. [Strategic Solid-State Characterization: 5-Methoxy-6-methylpicolinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3041566/docs#strategic-solid-state-characterization-5-methoxy-6-methylpicolinonitrile\]](https://www.benchchem.com/product/b3041566/docs#strategic-solid-state-characterization-5-methoxy-6-methylpicolinonitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)